

Technical Guide on the Material Safety of 2-(2-Chloroethoxymethyl)oxirane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-Chloroethoxymethyl)oxirane

Cat. No.: B3143980

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Disclaimer: A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **2-(2-Chloroethoxymethyl)oxirane** (CAS Number: 11093-53-5, tentative) was not readily available in the public domain through the conducted searches. The following information is a compilation of data from safety data sheets of structurally similar compounds and related chemical families, such as other oxiranes and chloro-functionalized ethers. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should be supplemented with internal safety assessments and, if possible, direct testing before handling this specific chemical.

Section 1: Chemical Identification and Physical Properties

Due to the absence of a dedicated MSDS for the target compound, quantitative physical and chemical properties are not available. For structurally related compounds, a range of properties can be expected.

Table 1: Representative Physical and Chemical Properties of Structurally Similar Compounds

Property	2-(Chloromethyl)oxirane	2-(2-Chloroethoxy)ethanol
Molecular Formula	C3H5ClO	C4H9ClO2
Molecular Weight	92.52 g/mol	124.57 g/mol
Boiling Point	116-117 °C	180-182 °C
Flash Point	32 °C	93 °C
Density	1.183 g/mL at 25 °C	1.169 g/mL at 25 °C

Note: This data is for related compounds and may not accurately reflect the properties of **2-(2-Chloroethoxymethyl)oxirane**.

Section 2: Hazard Identification and Classification

Based on the functional groups present (oxirane and chloro-ether), **2-(2-Chloroethoxymethyl)oxirane** is anticipated to be a hazardous substance. The oxirane (epoxide) ring is a known reactive functional group that can react with biological nucleophiles, leading to potential toxicity. The chloro-ether moiety can also contribute to its hazardous properties.

Anticipated GHS Hazard Classification (Inferred):

- Flammable Liquid: Category 3 or 4[1]
- Acute Toxicity (Oral, Dermal, Inhalation): Likely harmful if swallowed, in contact with skin, or if inhaled.[2]
- Skin Corrosion/Irritation: Causes skin irritation.[3]
- Serious Eye Damage/Eye Irritation: Causes serious eye damage or irritation.[1][3]
- Respiratory or Skin Sensitization: May cause an allergic skin reaction.[3][4]
- Germ Cell Mutagenicity: Suspected of causing genetic defects.
- Carcinogenicity: May cause cancer.[5]

- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[3]
- Hazardous to the Aquatic Environment: Toxic to aquatic life with long-lasting effects.[3][4]

Hazard Pictograms (Anticipated):

Caption: Anticipated GHS Hazard Pictograms.

Signal Word (Anticipated): Danger

Hazard Statements (Anticipated):

- Flammable liquid and vapor.
- Harmful if swallowed, in contact with skin, or if inhaled.
- Causes severe skin burns and eye damage.
- May cause an allergic skin reaction.
- May cause respiratory irritation.
- Suspected of causing genetic defects.
- May cause cancer.
- Toxic to aquatic life with long lasting effects.

Section 3: First-Aid Measures

The following first-aid measures are based on general procedures for handling hazardous oxirane and chloro-ether compounds.[1][6][7]

Table 2: First-Aid Procedures

Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Immediately call a POISON CENTER or doctor/physician.[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse. Immediately call a POISON CENTER or doctor/physician.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[1]

Section 4: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][6]
- Specific Hazards Arising from the Chemical: Flammable liquid and vapor. Vapors may form explosive mixtures with air.[1][5] In a fire, hazardous decomposition products such as carbon monoxide, carbon dioxide, and hydrogen chloride gas may be produced.[1]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Section 5: Accidental Release Measures

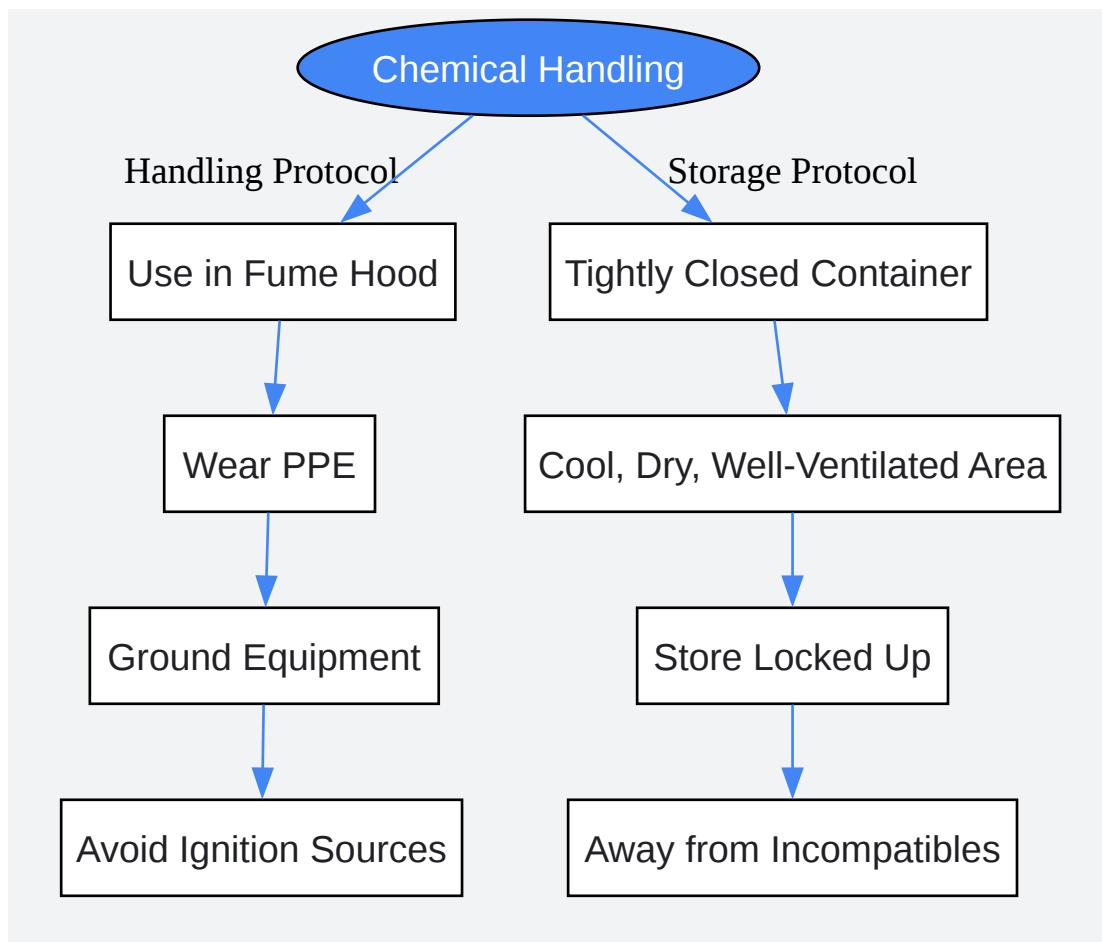
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and

safety goggles. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.[1]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Methods for Cleaning Up: Absorb with inert absorbent material (e.g., sand, diatomaceous earth) and dispose of as hazardous waste.[5]

Section 6: Handling and Storage

- Precautions for Safe Handling: Use only in a well-ventilated area, preferably in a chemical fume hood.[1][5] Wear appropriate PPE.[1] Keep away from heat, sparks, and open flames. [1] Take precautionary measures against static discharge.[1] Avoid contact with skin, eyes, and clothing.[5]
- Conditions for Safe Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][7] Store locked up.[1] Keep away from incompatible materials such as strong oxidizing agents and amines.[1]



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Caption: Recommended Handling and Storage Workflow.

Section 7: Exposure Controls and Personal Protection

- Engineering Controls: A well-ventilated area and the use of a chemical fume hood are essential.[1][5] Eyewash stations and safety showers should be readily available.[1]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[1][6]
 - Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber, Viton) and a lab coat. [1][3]

- Respiratory Protection: If engineering controls are not sufficient, use a full-face respirator with an appropriate cartridge.[1]

Section 8: Toxicological Information

No specific toxicological data for **2-(2-Chloroethoxymethyl)oxirane** was found. The information below is based on the toxicological profiles of similar chemicals.

Table 3: Anticipated Toxicological Effects

Effect	Description
Acute Toxicity	Likely harmful by oral, dermal, and inhalation routes.[2]
Skin Corrosion/Irritation	Expected to be a skin irritant.[3]
Eye Damage/Irritation	Expected to cause serious eye irritation or damage.[1][3]
Sensitization	May act as a skin sensitizer.[3][4]
Mutagenicity	The epoxide ring is a structural alert for mutagenicity.
Carcinogenicity	Some epoxides are classified as carcinogenic. [5]
Reproductive Toxicity	No data available, but some related compounds have shown reproductive effects.
STOT-Single Exposure	May cause respiratory tract irritation.[3]
STOT-Repeated Exposure	No data available.

Section 9: Experimental Protocols (Hypothetical)

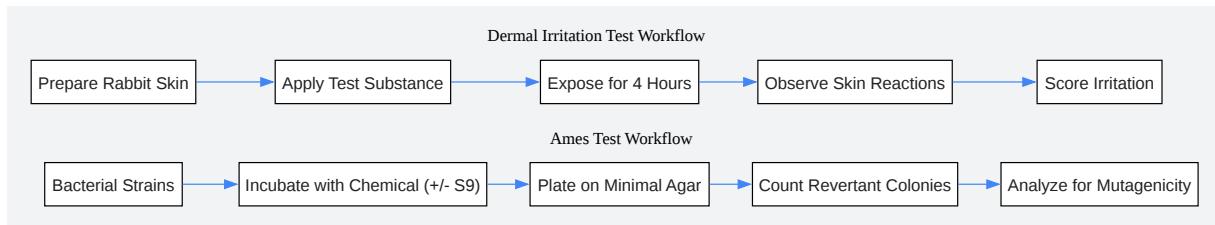
As no specific experimental data was found, the following are hypothetical protocols based on standard toxicological assays for a novel chemical with the anticipated hazard profile.

Protocol 1: In Vitro Bacterial Reverse Mutation Assay (Ames Test)

- Objective: To assess the mutagenic potential of **2-(2-Chloroethoxymethyl)oxirane**.
- Methodology:
 - Tester Strains: *Salmonella typhimurium* strains (e.g., TA98, TA100, TA1535, TA1537) and *Escherichia coli* strains (e.g., WP2 uvrA).
 - Metabolic Activation: The assay should be conducted with and without a mammalian metabolic activation system (S9 mix).
 - Procedure: The test chemical is incubated with the tester strains in the presence and absence of S9 mix. The number of revertant colonies is counted and compared to the solvent control.
 - Data Analysis: A dose-related increase in revertant colonies (typically a 2-fold or greater increase over the background) is considered a positive result.

Protocol 2: Acute Dermal Irritation/Corrosion Study in Rabbits (OECD 404)

- Objective: To determine the potential of **2-(2-Chloroethoxymethyl)oxirane** to cause skin irritation or corrosion.
- Methodology:
 - Test Animals: Healthy, young adult albino rabbits.
 - Procedure: A small area of the animal's skin is shaved. A 0.5 mL dose of the undiluted test substance is applied to the skin under a gauze patch. The patch is removed after a set exposure period (e.g., 4 hours).
 - Observation: The skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
 - Data Analysis: The severity of the skin reactions is scored, and the substance is classified based on the mean scores.



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- To cite this document: BenchChem. [Technical Guide on the Material Safety of 2-(2-Chloroethoxymethyl)oxirane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3143980#2-2-chloroethoxymethyl-oxirane-material-safety-data-sheet-msds>

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